

Villosol: A Comprehensive Technical Guide to its Physicochemical Properties

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: Villosol
CAS No.: 60077-62-5
Cat. No.: B1234794

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Introduction

Villosol (CAS Number: 60077-62-5) is a naturally occurring terpenoid found in a variety of plant species, including *Tephrosia pentaphylla* and *Patrinia scabra*.^[1] As a member of the polyphenolic family of compounds, **Villosol** has garnered significant interest within the scientific community for its potential therapeutic applications, including anti-inflammatory and anticancer properties.^[1] This guide provides a detailed examination of the physical and chemical properties of **Villosol**, offering a foundational understanding for researchers and drug development professionals. The subsequent sections will delve into its chemical identity, characteristic physical parameters, and inherent chemical reactivity, supplemented with standardized experimental protocols for property determination.

Chemical Identity and Structure

Villosol is a complex organic molecule with the chemical formula $C_{23}H_{20}O_7$ and a molecular weight of approximately 408.4 g/mol.^[1] Its intricate structure, characterized by multiple hydroxyl groups and a unique arrangement of carbon atoms, is fundamental to its biological activity.^[1]

Molecular Structure

The precise arrangement of atoms in the **Villosol** molecule is crucial for understanding its interactions with biological systems. The two-dimensional structure of **Villosol** is depicted below.

Caption: 2D Chemical Structure of **Villosol** (C₂₃H₂₀O₇).

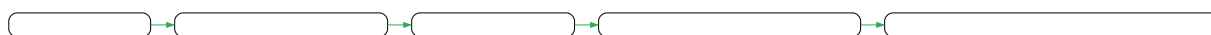
Physical Properties

The physical properties of **Villosol** are essential for its handling, formulation, and pharmacokinetic profiling. While specific experimental values for **Villosol** are not extensively reported in public literature, its classification as a flavonoid-like terpenoid allows for the prediction of its properties and the application of standardized methods for their determination.

Property	Predicted/Typical Value	Experimental Protocol
Appearance	Crystalline solid	Visual Inspection
Melting Point	High, typical for flavonoids	Capillary Method
Boiling Point	Decomposes before boiling	Not applicable
Solubility	Sparingly soluble in water; soluble in organic solvents	Shake-Flask Method
Density	Data not available	Pycnometry

Experimental Protocols for Physical Property Determination

The capillary method is a standard technique for determining the melting point of a crystalline solid.



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Caption: Workflow for Melting Point Determination.

Causality in Protocol: A slow heating rate near the melting point is crucial to ensure thermal equilibrium between the sample, the thermometer, and the heating block, leading to an accurate determination. Impurities in the sample will typically cause a depression and broadening of the melting point range.

The shake-flask method is a widely accepted technique for determining the equilibrium solubility of a compound in a given solvent.

- Preparation: Add an excess amount of **Villosol** to a known volume of the solvent (e.g., water, ethanol, DMSO) in a sealed flask.
- Equilibration: Agitate the flask at a constant temperature for a prolonged period (e.g., 24-48 hours) to ensure equilibrium is reached.
- Phase Separation: Allow the undissolved solid to settle, or centrifuge the solution to separate the solid and liquid phases.
- Quantification: Carefully withdraw a known volume of the supernatant and determine the concentration of dissolved **Villosol** using a suitable analytical technique, such as UV-Vis spectroscopy or High-Performance Liquid Chromatography (HPLC).

Chemical Properties and Reactivity

As a polyphenolic compound, the chemical reactivity of **Villosol** is largely dictated by the presence of multiple hydroxyl groups on its aromatic rings. These functional groups are key to its antioxidant properties and its potential for chemical modification.

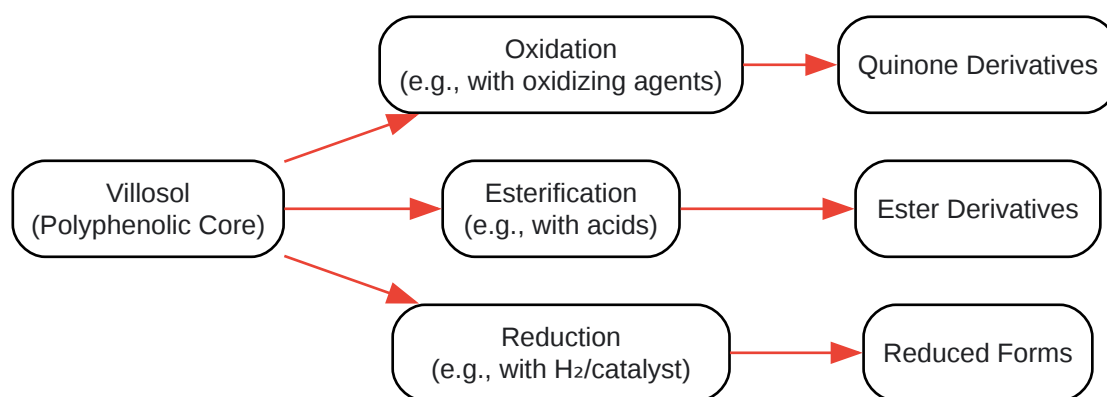
Antioxidant Activity

The hydroxyl groups on the aromatic rings of **Villosol** can donate a hydrogen atom to neutralize free radicals, thereby terminating damaging oxidative chain reactions. This radical scavenging ability is a hallmark of polyphenolic compounds and is a primary mechanism behind their observed biological activities.

Typical Chemical Reactions

Villosol is expected to undergo chemical reactions characteristic of polyphenolic compounds:

- **Oxidation:** The phenolic hydroxyl groups are susceptible to oxidation, which can lead to the formation of quinone-type structures.^[1] This reaction is often responsible for the color changes observed in solutions of polyphenols upon exposure to air or oxidizing agents.
- **Esterification:** The hydroxyl groups can react with carboxylic acids or their derivatives to form esters.^[1] This process can be used to modify the solubility and bioavailability of **Villosol**.
- **Reduction:** Under certain reducing conditions, the aromatic rings of **Villosol** can be partially or fully hydrogenated, which would alter its chemical and biological properties.^[1]



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Caption: Key Chemical Reactions of **Villosol**.

Spectroscopic Properties

Spectroscopic techniques are indispensable for the structural elucidation and quantification of **Villosol**.

UV-Visible (UV-Vis) Spectroscopy

Flavonoids and terpenoids typically exhibit strong absorption in the UV-Vis region due to the presence of conjugated aromatic systems. The UV-Vis spectrum of **Villosol** is expected to show characteristic absorption bands that can be used for its identification and quantification.

- **Solvent Selection:** Dissolve a known concentration of **Villosol** in a suitable UV-transparent solvent (e.g., ethanol or methanol).
- **Instrument Blank:** Use the pure solvent to zero the spectrophotometer.
- **Spectral Acquisition:** Scan the sample solution over a relevant wavelength range (e.g., 200-500 nm) to obtain the absorption spectrum.
- **Analysis:** Identify the wavelengths of maximum absorbance (λ_{max}), which are characteristic of the compound's chromophores.

Nuclear Magnetic Resonance (NMR) Spectroscopy

^1H and ^{13}C NMR spectroscopy are powerful tools for the detailed structural analysis of **Villosol**, providing information on the connectivity and chemical environment of each hydrogen and carbon atom in the molecule.

- **Sample Preparation:** Dissolve a small amount of purified **Villosol** in a suitable deuterated solvent (e.g., CDCl_3 , DMSO-d_6).
- **Data Acquisition:** Acquire ^1H , ^{13}C , and two-dimensional NMR spectra (e.g., COSY, HMBC, HSQC) on a high-field NMR spectrometer.
- **Spectral Interpretation:** Analyze the chemical shifts, coupling constants, and cross-peaks to elucidate the complete molecular structure and stereochemistry of **Villosol**.

Conclusion

Villosol is a promising natural product with significant potential in drug discovery and development. A thorough understanding of its physical and chemical properties is paramount for its effective utilization. This guide has provided a comprehensive overview of these properties, grounded in the established chemistry of terpenoids and polyphenolic compounds. The detailed experimental protocols serve as a practical resource for researchers, enabling the consistent and reliable characterization of this valuable molecule. Further research to establish definitive experimental values for all of **Villosol**'s physicochemical properties is highly encouraged.

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